

A Comprehensive Technical Guide to Potassium Indigotrisulfonate (CAS 67627-18-3)

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Compound of Interest

Compound Name: Potassium indigotrisulfonate

Cat. No.: B1211095

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Abstract

Potassium indigotrisulfonate, identified by CAS number 67627-18-3, is a sulfonated indigo dye recognized for its distinct blue color and high water solubility. While its primary and well-documented application lies in analytical chemistry as a sensitive and selective reagent for the colorimetric determination of ozone, its broader biological activities and potential pharmacological applications remain largely unexplored. This technical guide provides a comprehensive overview of the known chemical and physical properties, a detailed experimental protocol for its principal use, and a discussion on the current landscape of research surrounding this compound. This document aims to serve as a foundational resource for researchers interested in its established applications and to highlight potential avenues for future investigation into its biological and therapeutic relevance.

Chemical and Physical Properties

Potassium indigotrisulfonate is a complex organic salt with a well-defined set of chemical and physical characteristics. These properties are crucial for its application in analytical methods and for handling and storage in a laboratory setting.

Table 1: Chemical Identifiers and Synonyms

Identifier	Value
CAS Number	67627-18-3[1][2]
Molecular Formula	C ₁₆ H ₇ K ₃ N ₂ O ₁₁ S ₃ [2][3][4]
IUPAC Name	tripotassium (2E)-3,3'-dioxo-1,1',3,3'-tetrahydro-2,2'-biindole-5,5',7-trisulfonate[5]
Synonyms	5,5',7-Indigotrisulfonic acid tripotassium salt, Indigo-5,5',7-trisulfonic acid tripotassium salt, Tripotassium indigo-5,5',7-trisulfonate[1]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	616.72 g/mol [2][3]
Appearance	Dark blue to dark violet-blue crystalline powder or chunks[6][7]
Solubility	Soluble in water (0.1% w/v)
λ_{max} (in water)	600 nm
Form	Crystals or chunks

Synthesis

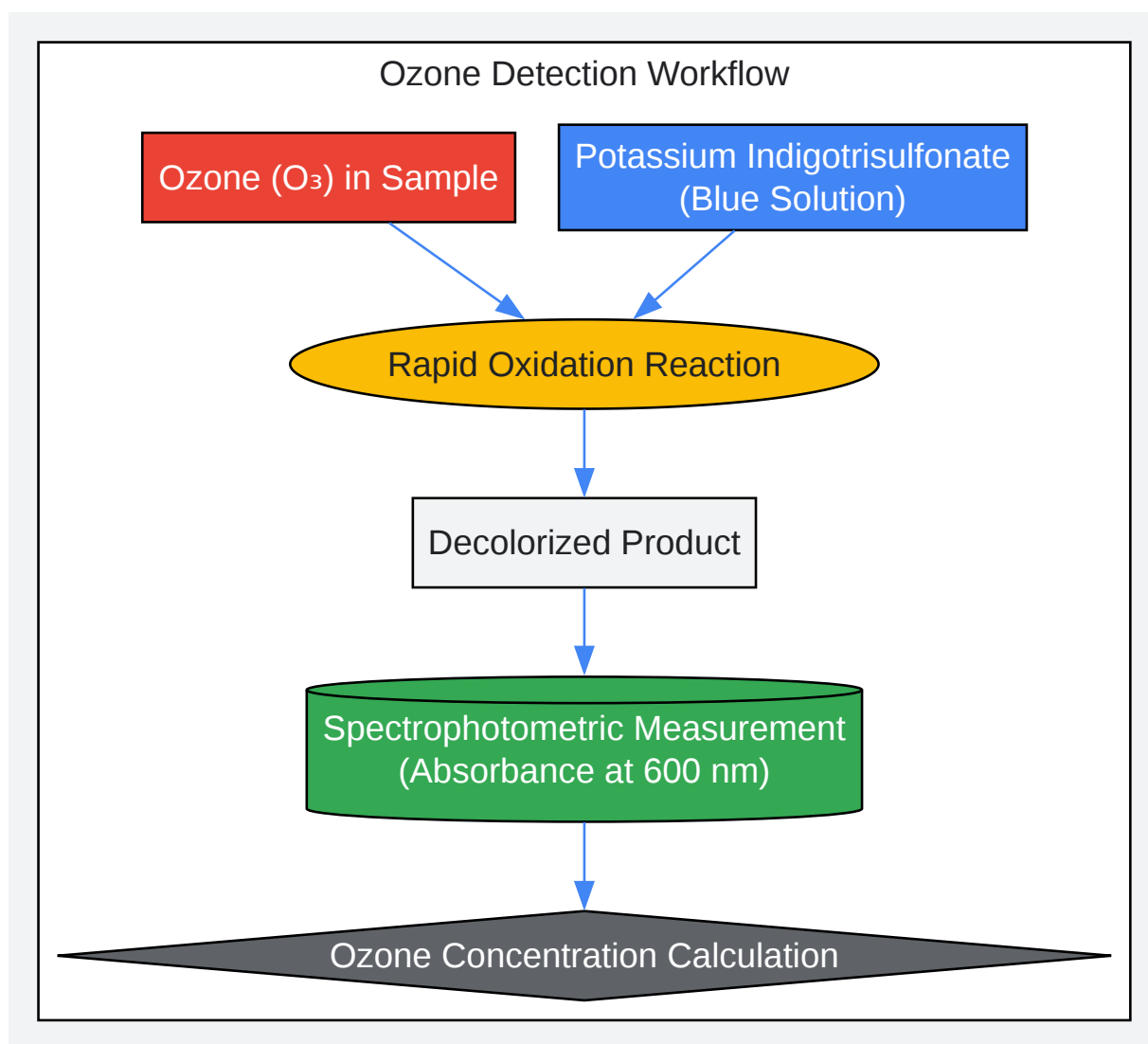
Detailed, peer-reviewed chemical synthesis protocols for **Potassium Indigotrisulfonate** are not readily available in the public domain. The compound is commercially produced by several chemical suppliers. The synthesis would likely involve the sulfonation of indigo dye, a process that requires careful control of reaction conditions to achieve the desired degree of sulfonation at specific positions on the indigo core structure.

Mechanism of Action in Ozone Detection

The primary application of **Potassium Indigotrisulfonate** is in the quantitative analysis of ozone, particularly in aqueous solutions and atmospheric samples. The underlying principle of

this method is the rapid and stoichiometric reaction between ozone and the indigo dye.

Ozone, a powerful oxidizing agent, readily breaks the chromophore of the **Potassium Indigotrisulfonate** molecule. This reaction leads to a decolorization of the blue solution. The decrease in absorbance at its λ_{max} of 600 nm is directly proportional to the concentration of ozone present in the sample. This relationship forms the basis of a sensitive and selective colorimetric assay.



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Caption: Workflow for Ozone Detection using **Potassium Indigotrisulfonate**.

Experimental Protocols

Colorimetric Determination of Aqueous Ozone

This protocol is adapted from established methods for the analysis of ozone in water.

Materials:

- **Potassium Indigotrisulfonate**
- Deionized water
- Phosphoric acid
- Sodium dihydrogen phosphate
- Spectrophotometer capable of measuring absorbance at 600 nm
- Volumetric flasks and pipettes
- Cuvettes (1 cm path length)

Procedure:

- Preparation of Indigo Stock Solution:
 - Accurately weigh a specific amount of **Potassium Indigotrisulfonate**.
 - Dissolve it in a solution of deionized water containing phosphoric acid and sodium dihydrogen phosphate to create a stable, buffered stock solution.
 - Store the stock solution in a dark, cool place.
- Preparation of Working Reagent:
 - Dilute the stock solution with deionized water to a known concentration. The final concentration should yield an absorbance value within the linear range of the spectrophotometer.
- Sample Collection and Analysis:

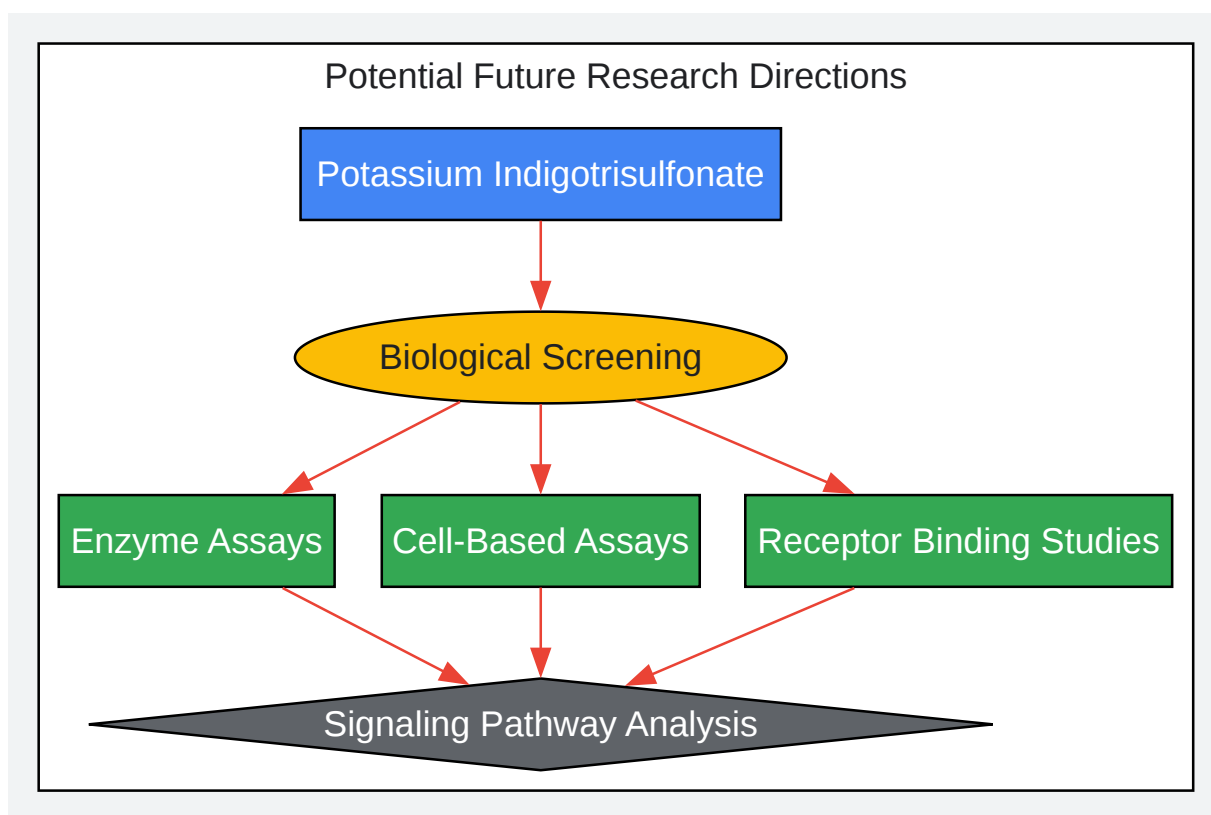
- Collect the aqueous sample containing an unknown concentration of ozone.
- In a cuvette, mix a precise volume of the sample with a precise volume of the indigo working reagent.
- The reaction is nearly instantaneous.
- Immediately measure the absorbance of the resulting solution at 600 nm.
- Calculation:
 - The concentration of ozone is calculated based on the difference in absorbance between a blank (indigo reagent in ozone-free water) and the sample, using a pre-determined calibration curve or the molar extinction coefficient of the dye.

Biological Activity and Signaling Pathways

A thorough review of the scientific literature reveals a significant lack of research into the biological activities of **Potassium Indigotrisulfonate**. Its primary identity in research has been as an analytical reagent. There is no substantial evidence to suggest its involvement in any specific biological signaling pathways or any pharmacological effects that would currently warrant its investigation as a drug development candidate.

This absence of data presents a potential opportunity for novel research. Given its chemical structure as a sulfonated aromatic compound, future studies could explore its interaction with biological systems, including:

- Enzyme Inhibition/Activation Assays: To screen for any effects on key enzymatic pathways.
- Cell Viability and Cytotoxicity Assays: To determine its effect on various cell lines.
- Receptor Binding Assays: To investigate any potential interaction with cell surface or nuclear receptors.



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Caption: Logical Flow for Investigating Biological Activity.

Safety and Handling

Based on available safety data sheets, **Potassium Indigotrisulfonate** is considered hazardous. It can cause skin and serious eye irritation.[1]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[1]
- Avoid generating dust.[1]
- Use in a well-ventilated area.[8]
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[2]
- The compound is light-sensitive and should be protected from light.[1][2]
- Some sources recommend refrigeration for long-term storage.[1]

Conclusion

Potassium Indigotrisulfonate (CAS 67627-18-3) is a valuable analytical reagent with a well-established role in the colorimetric determination of ozone. Its chemical and physical properties are well-characterized, providing a solid foundation for its use in this capacity. However, for the audience of researchers, scientists, and drug development professionals, it is equally important to note the current void in our understanding of its biological activities and potential therapeutic applications. This guide serves not only as a repository of existing knowledge but also as a call to the scientific community to explore the untapped potential of this intriguing molecule. Future research is warranted to determine if **Potassium Indigotrisulfonate** has a role to play beyond the confines of analytical chemistry.

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